

Technical Characterization Guide: Solubility Profile of 4-Cyclopropylpentan-2-amine

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Compound of Interest

Compound Name: 4-Cyclopropylpentan-2-amine

Cat. No.: B13541366

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Executive Summary

This guide provides a technical framework for characterizing the solubility and physicochemical behavior of **4-Cyclopropylpentan-2-amine** (CAS: 859447-00-0). As a lipophilic aliphatic amine incorporating a cyclopropyl moiety, this molecule exhibits a distinct "solubility switch" governed by pH. While the free base is predicted to be a volatile, hydrophobic oil with limited aqueous solubility, its protonated salt forms (e.g., hydrochloride) are highly water-soluble.

This document synthesizes theoretical medicinal chemistry principles with standardized experimental protocols, enabling researchers to empirically validate the compound's properties for drug development and formulation.

Physicochemical Architecture

To understand the solubility behavior of **4-Cyclopropylpentan-2-amine**, we must first deconstruct its molecular architecture. The presence of the cyclopropyl group introduces unique steric and electronic effects compared to standard alkyl chains.

Structural Analysis

- Core Scaffold: Pentan-2-amine (Aliphatic amine backbone).
- Substituent: Cyclopropyl group at the C4 position.
- Electronic Effect: The cyclopropyl group is electron-withdrawing by induction (-I effect) relative to an isopropyl group, potentially lowering the pKa slightly compared to simple aliphatic amines [1].
- Lipophilicity: The cyclopropyl moiety adds significant lipophilicity (Hansch) but is less lipophilic than an isopropyl group () or a tert-butyl group [2].

Theoretical Property Profile

- Predicted pKa: ~9.5 – 10.2 (Basic).
 - Implication: The molecule exists predominantly as a cation at physiological pH (7.4) and gastric pH (1.2).
- Predicted LogP (Free Base): ~2.5 – 3.0.
 - Implication: High permeability but poor aqueous solubility in the un-ionized state.
- Molecular Weight: 127.23 g/mol .

Solubility Characteristics: The "pH Switch"

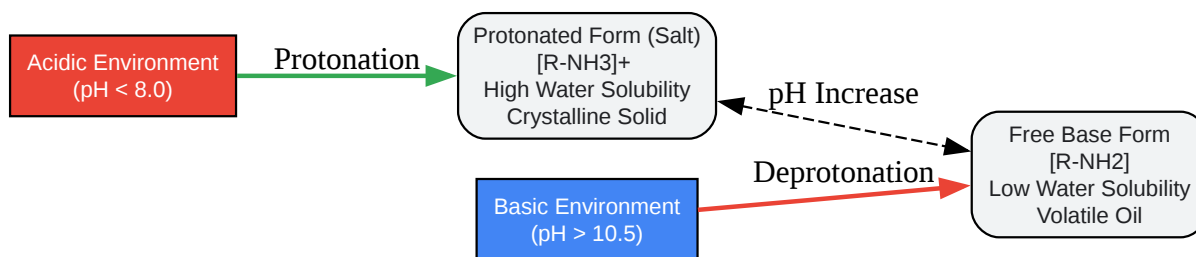
The solubility of **4-Cyclopropylpentan-2-amine** is not static; it is dynamically controlled by the pH of the environment. This behavior is typical of Class I/II BCS (Biopharmaceutics Classification System) amines.

The Ionization Equilibrium

At low pH ($\text{pH} < \text{pKa} - 2$), the amine nitrogen is fully protonated (

), forming a highly soluble ionic species. As pH rises above the pKa, the equilibrium shifts toward the uncharged free base (

), which is lipophilic and likely to phase-separate as an oil.



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Figure 1: The pH-dependent solubility switch. The transition from a soluble salt to an insoluble oil occurs as pH approaches the molecule's pKa.

Solvent Compatibility Matrix

Based on the structural analogs (e.g., 1,3-dimethylamylamine, cyclopentamine), the following solubility profile is projected:

Solvent System	Free Base Solubility	Salt Form (HCl) Solubility	Application
Water (pH 7)	Low (< 5 mg/mL)	High (> 50 mg/mL)	Aqueous buffers, biological media
0.1 N HCl	High (Miscible)	High (> 100 mg/mL)	Gastric simulation, stock preparation
DMSO	High (> 100 mg/mL)	High (> 50 mg/mL)	HTS screening, cryopreservation
Ethanol	High (Miscible)	Moderate	Formulation co-solvent
Lipid Vehicles	High	Low	Soft-gel encapsulation

Experimental Characterization Protocols

Since specific literature values for this molecule are scarce, the following protocols are designed to empirically determine its exact solubility parameters.

Protocol A: Potentiometric pKa Determination

Objective: To determine the precise ionization constant, which dictates the pH-solubility profile.

Standard: IUPAC / NIST Guidelines.

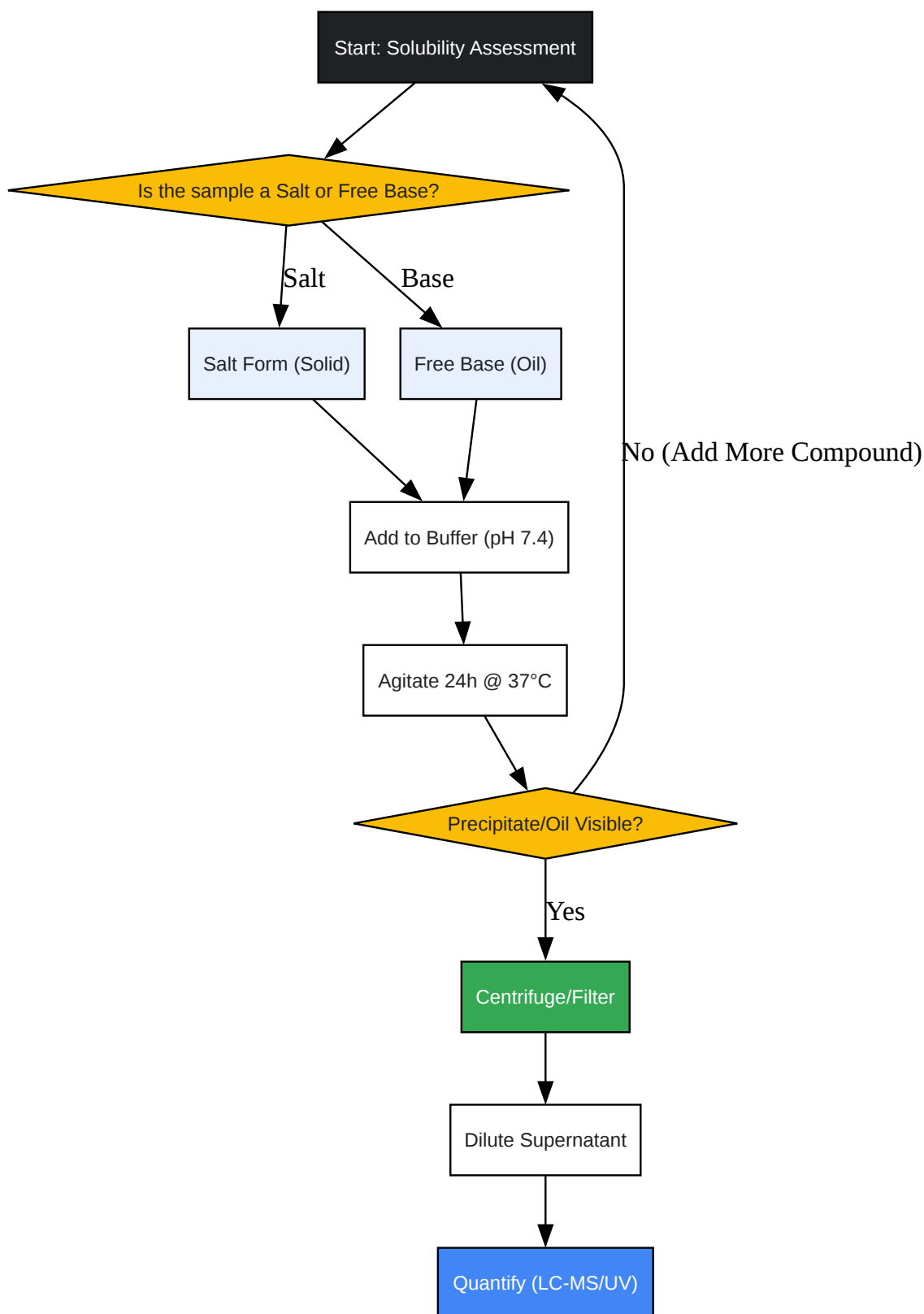
- Preparation: Dissolve 5-10 mg of the amine hydrochloride salt in 20 mL of degassed water.
- Titration: Titrate with 0.1 M standardized NaOH at 25°C under inert gas (N₂) to prevent carbonate formation.
- Data Analysis: Plot pH vs. Volume of NaOH. The inflection point (half-equivalence point) represents the pKa.
- Validation: Compare with a standard amine (e.g., ephedrine HCl) to ensure system accuracy.

Protocol B: Kinetic Solubility (Shake-Flask Method)

Objective: To determine the saturation solubility in phosphate-buffered saline (PBS).

Reference: USP General Chapter <1236> Solubility Measurements [3].[\[1\]](#)

- Supersaturation: Add excess solid (salt form) or liquid (free base) to 5 mL of PBS (pH 7.4) in a glass vial.
- Equilibration: Agitate at 37°C for 24 hours (Thermodynamic) or 2 hours (Kinetic).
- Phase Separation:
 - For Salt: Centrifuge at 10,000 rpm for 10 min.
 - For Free Base: Allow oil droplets to settle or use a heated filter.
- Quantification: Analyze the supernatant via HPLC-UV (detecting at 210-220 nm for aliphatic amines) or LC-MS.



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Figure 2: Workflow for thermodynamic solubility determination via the Shake-Flask method.

Biopharmaceutical & Safety Implications

Metabolic Stability (The Cyclopropyl Risk)

While the cyclopropyl group improves metabolic stability compared to an isopropyl group (by reducing C-H abstraction ease), it introduces a risk of mechanism-based inhibition of Cytochrome P450 enzymes. The strained ring can undergo radical opening during oxidation, potentially forming covalent adducts with enzymes [4].

- Recommendation: Perform a CYP inhibition assay early in development.

Formulation Strategy

- Oral Solids: Convert the free base to a stable salt (Hydrochloride, Citrate, or Tartrate) to ensure consistent dissolution and handling. The HCl salt is likely hygroscopic; Tartrate may offer better flow properties.
- Liquid Formulations: For lipid-based formulations, the free base is preferred due to its high logP.

Safety & Handling

- Volatility: The free base of **4-Cyclopropylpentan-2-amine** is likely volatile. Handle in a fume hood to prevent inhalation of vapors.
- Skin Absorption: Due to high lipophilicity (LogP ~3) and low molecular weight (<150 Da), this compound will readily penetrate the skin. Wear nitrile gloves and protective clothing.

References

- Beilstein J. Org.[2] Chem. (2020).[2][3] Lipophilicity trends upon fluorination of isopropyl, cyclopropyl and 3-oxetanyl groups.
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